

# Measuring diffusion coefficient of 2,6-Dbeaq using RDE

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## Compound of Interest

Compound Name: 2,6-Dbeaq

CAS No.: 2370885-20-2

Cat. No.: B2669957

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Application Note: Precision Determination of Mass Transport Properties for **2,6-DBEAQ** using RDE

) of **2,6-DBEAQ** in Alkaline Electrolyte.

## Part 1: Introduction & Significance

**2,6-DBEAQ** (4,4'-((9,10-anthraquinone-2,6-diyl)dioxy)dibutyrate) is a benchmark negolyte (negative electrolyte) molecule for aqueous organic redox flow batteries (AORFBs).[1] Its design—functionalizing the 2,6-dihydroxyanthraquinone (2,6-DHAQ) core with solubilizing carboxylate chains—addresses the critical solubility limits of earlier quinones while maintaining a low redox potential suitable for high-voltage cells.[1]

Accurate determination of the Diffusion Coefficient (

) is non-negotiable for RFB development. It directly dictates the mass-transport-limited current density (

), influencing the battery's power density and the design of flow fields. This guide details a self-validating Rotating Disk Electrode (RDE) protocol to measure

, utilizing the Levich equation.

## Part 2: Theoretical Framework

The experiment relies on the Levich Equation, which describes the mass-transport-controlled limiting current (

) at a rotating disk electrode: [1]

Where:

- : Limiting current (Amperes)[1]
- : Number of electrons transferred (n=2 for **2,6-DBEAQ**)[1][2]
- : Faraday constant ( ) [1][2]
- : Geometric area of the electrode ( )
- : Diffusion coefficient ( ) [1][2][3][4][5]
- : Angular rotation speed ( )
- : Kinematic viscosity of the electrolyte ( ) [1]

Experimental Logic: By plotting

against

, we obtain a linear Levich Plot. The slope of this line allows for the extraction of

, provided

,

, and

are known with high precision.

## Part 3: Experimental Protocol

### Materials & Equipment

| Component           | Specification                 | Notes  |
|---------------------|-------------------------------|--|
| Analyte             | 2,6-DBEAQ (>98% purity)       | Synthesized via Kwabi et al. method [1] or commercial source.[1]     |
| Electrolyte         | 1.0 M KOH (aq)                | Prepare with Type I ultrapure water ( ).[1]                          |
| Working Electrode   | Glassy Carbon (GC) Disk       | Diameter: 5.0 mm ( ).[1]   |
| Reference Electrode | Ag/AgCl (3 M NaCl)            | Double-junction recommended to prevent contamination if critical.[1] |
| Counter Electrode   | Platinum Wire/Coil            | Surface area must be that of the working electrode.                  |
| Gas Supply          | Argon or Nitrogen (5.0 grade) | Essential for deaeration (Oxygen reduction interferes at -0.4 V).[1] |

### Workflow Visualization



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Caption: Step-by-step workflow for RDE determination of diffusion coefficients.

## Detailed Procedures

### Step 1: Electrode Pre-treatment (Critical)[1]

- Polish the Glassy Carbon (GC) electrode on a micro-cloth pad using 0.05  $\mu\text{m}$  alumina slurry in a "figure-8" motion for 2 minutes.
- Sonicate in ultrapure water for 30 seconds to remove alumina particles.
- Validation: The surface should be mirror-like.[1] Any hydrophobicity or visible scratches will distort the diffusion layer.

### Step 2: Solution Preparation

- Prepare 10 mL of 1.0 M KOH.
- Dissolve **2,6-DBEAQ** to a concentration of 5.0 mM.
  - Calculation: MW of **2,6-DBEAQ** ( $\text{C}_{22}\text{H}_{18}\text{O}_8$ )

[1] For 10 mL, weigh

[1]

- Viscosity Note: The kinematic viscosity ( ) of 1.0 M KOH is approximately ( ) at 25°C [2].[1]

### Step 3: Cell Assembly & Deaeration

- Fill the cell with the electrolyte.[4]
- Purge with Argon/Nitrogen for 20 minutes. The gas dispersion tube must be fully submerged.
- During measurement: Lift the gas tube above the solution (blanket mode) to prevent bubble noise.

#### Step 4: Electrochemical Measurements

- Cyclic Voltammetry (CV):
  - Scan Rate:  
.
  - Range:  
to  
vs Ag/AgCl.[1][2][4]
  - Goal: Confirm reversible redox peaks (  
vs SHE, or  
vs Ag/AgCl). Ensure peak separation (  
) is close to  
(approx 30-40 mV for 2e- process).[1]
- Linear Sweep Voltammetry (LSV) - RDE:
  - Scan Rate:  
(Slow scan ensures steady-state conditions).[1]
  - Rotation Speeds (  
): 400, 900, 1600, 2500 RPM.
  - Why these speeds? Their square roots are integers (20, 30, 40, 50), simplifying quick checks.

## Part 4: Data Analysis & Calculation

### Constructing the Levich Plot

- Extract the Limiting Current ( $i_L$ )

) from the LSV plateaus at a fixed potential (e.g.,

vs Ag/AgCl) where the current is constant.

- Convert RPM to

:

[1]

- Plot

(y-axis) vs

(x-axis). [1][2]

## Calculation Example

Assume the following experimental data for 5 mM **2,6-DBEAQ**:

| RPM  | (rad/s) |       | (mA) |
|------|---------|-------|------|
| 400  | 41.89   | 6.47  | 0.85 |
| 900  | 94.25   | 9.71  | 1.28 |
| 1600 | 167.55  | 12.94 | 1.70 |
| 2500 | 261.80  | 16.18 | 2.13 |

Slope Calculation (

):

[1]

Solving for

: Using

: [1]

Inputs:

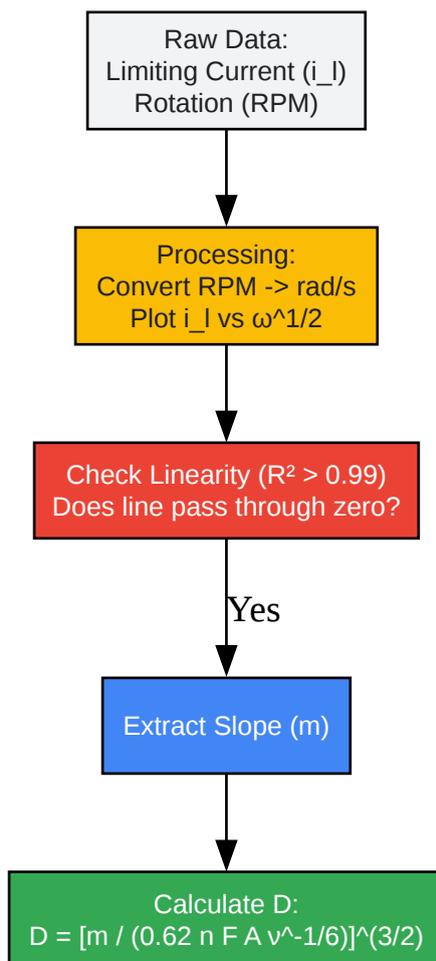
- [1][2]
- [1][2]
- [1]
- [1]

Result:

[1][2][4]

Note: This value aligns with literature standards for **2,6-DBEAQ** [2].

## Logic Diagram: The Levich Solver



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Caption: Logic flow for extracting Diffusion Coefficient from RDE data.

## Part 5: Troubleshooting & Quality Control

- Non-Zero Intercept: If the Levich plot does not pass through the origin, it indicates a kinetic limitation (mixed control). Action: Use the Koutecký-Levich equation (  $i_{lim} = \frac{i_p}{1 + (i_p/i_{lim})^2}$  ) vs  $\omega^{-1/2}$  ) to extrapolate to infinite rotation speed.[1]
- Hysteresis: If forward and backward scans do not overlap, the electrode surface may be changing (adsorption). Action: Re-polish and check electrolyte purity.
- Bubble Noise: Spikes in the LSV plateau. Action: Ensure the purge gas tube is fully retracted from the liquid during rotation.

## References

- Kwabi, D. G., et al. "Alkaline Quinone Flow Battery with Long Lifetime at pH 12." *Joule*, vol. 2, no. 9, 2018, pp. 1894-1906.[1]
- Lin, K., et al. "Alkaline Quinone Flow Battery." *Science*, vol. 349, no. 6255, 2015, pp. 1529-1532.[1] (Reference for 2,6-DHAQ/DBEAQ methodology and viscosity parameters).
- Bard, A. J., & Faulkner, L. R. *Electrochemical Methods: Fundamentals and Applications*. 2nd Edition, Wiley, 2001.

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## Sources

- [1. 2,6-Bis\(diphenylamino\)anthracene-9,10-dione | C38H26N2O2 | CID 58927077 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. US20210009497A1 - Quinones having high capacity retention for use as electrolytes in aqueous redox flow batteries - Google Patents \[patents.google.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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